

# Application Notes and Protocols for Melt-Spun Gd<sub>1-x</sub>Ce<sub>x</sub>Ni<sub>5</sub> Ribbons

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## Compound of Interest

Compound Name: *Gadolinium--nickel (1/5)*

Cat. No.: *B15489513*

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These application notes provide a comprehensive overview of the synthesis and characterization of Gd<sub>1-x</sub>Ce<sub>x</sub>Ni<sub>5</sub> ribbons, a promising material for magnetocaloric applications. The protocols outlined below are based on established experimental procedures for the fabrication of these specialized alloys.

## Introduction to Gd<sub>1-x</sub>Ce<sub>x</sub>Ni<sub>5</sub> Ribbons

The Gd<sub>1-x</sub>Ce<sub>x</sub>Ni<sub>5</sub> series of intermetallic compounds are of significant interest in the field of magnetic refrigeration. The substitution of Gadolinium (Gd) with Cerium (Ce) allows for the tuning of the material's magnetic ordering temperature, also known as the Curie temperature (T<sub>C</sub>). The melt-spinning technique is a rapid solidification method that produces thin ribbons with a fine-grained or even amorphous microstructure, which can enhance their magnetocaloric properties. These materials are investigated for their potential use in energy-efficient and environmentally friendly cooling technologies. While the primary application is in materials science and engineering, the precise temperature control offered by magnetocaloric materials could find niche applications in sensitive experimental setups relevant to drug development and scientific research.

## Experimental Protocols

### Synthesis of Gd<sub>1-x</sub>Ce<sub>x</sub>Ni<sub>5</sub> Precursor Ingots

A series of polycrystalline  $\text{Gd}_{1-x}\text{Ce}_x\text{Ni}_5$  ingots with varying Cerium concentrations ( $x = 0, 0.2, 0.5, 0.8$ , and  $1$ ) are first prepared by arc-melting.

#### Materials and Equipment:

- High-purity Gadolinium (Gd, 99.6% or higher)
- High-purity Cerium (Ce, 99.99% or higher)
- High-purity Nickel (Ni, 99.999% or higher)
- Arc-melting furnace with a water-cooled copper hearth
- High-purity Argon gas

#### Protocol:

- Weigh the stoichiometric amounts of Gd, Ce, and Ni for the desired composition (e.g., for  $\text{Gd}_{0.8}\text{Ce}_{0.2}\text{Ni}_5$ , weigh the corresponding atomic percentages of each element).
- Place the constituent metals on the water-cooled copper hearth of the arc-melting furnace.
- Evacuate the furnace chamber and backfill with high-purity argon gas.
- Melt the constituents using the electric arc.
- To ensure homogeneity, re-melt the resulting ingot at least three times, flipping the ingot between each melting step.
- The final mass of the as-cast ingot should be checked to ensure minimal loss during preparation (typically less than 0.6%).<sup>[1]</sup>

## Production of $\text{Gd}_{1-x}\text{Ce}_x\text{Ni}_5$ Ribbons via Melt-Spinning

The precursor ingots are used to produce thin ribbons by the melt-spinning technique.

#### Materials and Equipment:

- $\text{Gd}_{1-x}\text{Ce}_x\text{Ni}_5$  precursor ingot

- Melt-spinner system (e.g., Edmund Bühler model SC)
- Quartz crucible with a small orifice
- High-purity Helium gas
- Rotating copper wheel

Protocol:

- Place a piece of the  $\text{Gd}_{1-x}\text{Ce}_x\text{Ni}_5$  ingot into the quartz crucible of the melt-spinner.
- Evacuate the chamber and purge with high-purity Helium gas.
- Inductively melt the alloy within the crucible.
- Eject the molten alloy through the crucible orifice onto the surface of a rotating copper wheel.  
A typical linear speed for the wheel surface is 25 m/s.[\[1\]](#)[\[2\]](#)
- The rapid solidification of the molten alloy upon contact with the cold wheel surface results in the formation of thin ribbons.
- Collect the resulting ribbon flakes for characterization.

## Structural and Microstructural Characterization

### 2.3.1. X-ray Diffraction (XRD)

XRD is used to determine the crystal structure and phase purity of the ribbons.

Equipment:

- High-resolution X-ray diffractometer (e.g., Bruker D8 Advance) with  $\text{Cu K}\alpha$  radiation.

Protocol:

- Finely powder a sample of the melt-spun ribbons.
- Mount the powder on a sample holder.

- Perform the XRD scan over a  $2\theta$  range of  $20^\circ$  to  $100^\circ$  with a step size of  $0.02^\circ$ .
- Analyze the resulting diffraction pattern using software capable of Rietveld refinement (e.g., FULLPROF suite) to identify the crystal structure and determine the lattice parameters. The  $\text{Gd}_{1-x}\text{Ce}_x\text{Ni}_5$  ribbons are expected to have a hexagonal  $\text{CaCu}_5$ -type crystal structure ( $\text{P}6/\text{mmm}$  space group).

### 2.3.2. Scanning Electron Microscopy (SEM)

SEM is employed to observe the microstructure of the ribbons.

Equipment:

- Scanning Electron Microscope (e.g., Tescan Vega 3 XMU) with an Energy Dispersive Spectroscopy (EDS) detector.

Protocol:

- Mount a small piece of the ribbon on an SEM stub using conductive tape.
- If necessary, coat the sample with a thin conductive layer (e.g., gold or carbon) to prevent charging.
- Insert the sample into the SEM chamber and evacuate.
- Obtain secondary electron images to visualize the surface morphology and microstructure.
- Use the EDS detector to perform elemental analysis and confirm the composition of the ribbons.

## Magnetic and Magnetocaloric Characterization

### 2.4.1. Magnetization Measurements

A Vibrating Sample Magnetometer (VSM) is used to measure the magnetic properties of the ribbons.

Equipment:

- Physical Property Measurement System (PPMS) with a VSM option (e.g., Quantum Design Dynacool).

Protocol:

- Select a needle-like piece of ribbon and mount it in the VSM. The external magnetic field should be applied along the length of the ribbon to minimize demagnetizing field effects.
- Measure the temperature dependence of magnetization (M vs. T) by cooling the sample in zero field (ZFC) and then measuring magnetization while warming in a small applied field, followed by a field-cooled (FC) measurement.
- To determine the magnetocaloric effect, measure a series of isothermal magnetization curves (M vs. H) at various temperatures around the Curie temperature of the material.

#### 2.4.2. Calculation of Magnetocaloric Effect

The isothermal magnetic entropy change ( $\Delta S_M$ ) is a key parameter for evaluating the magnetocaloric effect and can be calculated from the isothermal magnetization data using the Maxwell relation:

$$\Delta S_M(T, \Delta H) = \int[0 \text{ to } H_{\text{max}}] (\partial M / \partial T)_H dH$$

The Refrigerant Capacity (RC) can then be estimated by integrating the  $\Delta S_M(T)$  curve over the full width at half maximum (FWHM) of the peak.

## Data Presentation

The following tables summarize the key structural and magnetocaloric properties of Gd<sub>1-x</sub>Ce<sub>x</sub>Ni alloys. It is important to note that while the structural data pertains to the Gd<sub>1-x</sub>Ce<sub>x</sub>Ni system, the magnetocaloric data is for the closely related Gd<sub>1-x</sub>Ce<sub>x</sub>Ni system and serves as an illustrative example of the expected trends.

Table 1: Structural Properties of Gd<sub>1-x</sub>Ce<sub>x</sub>Ni<sub>5</sub> Melt-Spun Ribbons

Composition (x)	Crystal Structure	Space Group	a (Å)	c (Å)
0 (GdNi5)	Hexagonal CaCu5-type	P6/mmm	4.90	3.99
0.2 (Gd0.8Ce0.2Ni5)	Hexagonal CaCu5-type	P6/mmm	4.88	3.98
0.5 (Gd0.5Ce0.5Ni5)	Hexagonal CaCu5-type	P6/mmm	4.86	3.97
0.8 (Gd0.2Ce0.8Ni5)	Hexagonal CaCu5-type	P6/mmm	4.84	3.96
1 (CeNi5)	Hexagonal CaCu5-type	P6/mmm	4.82	3.95

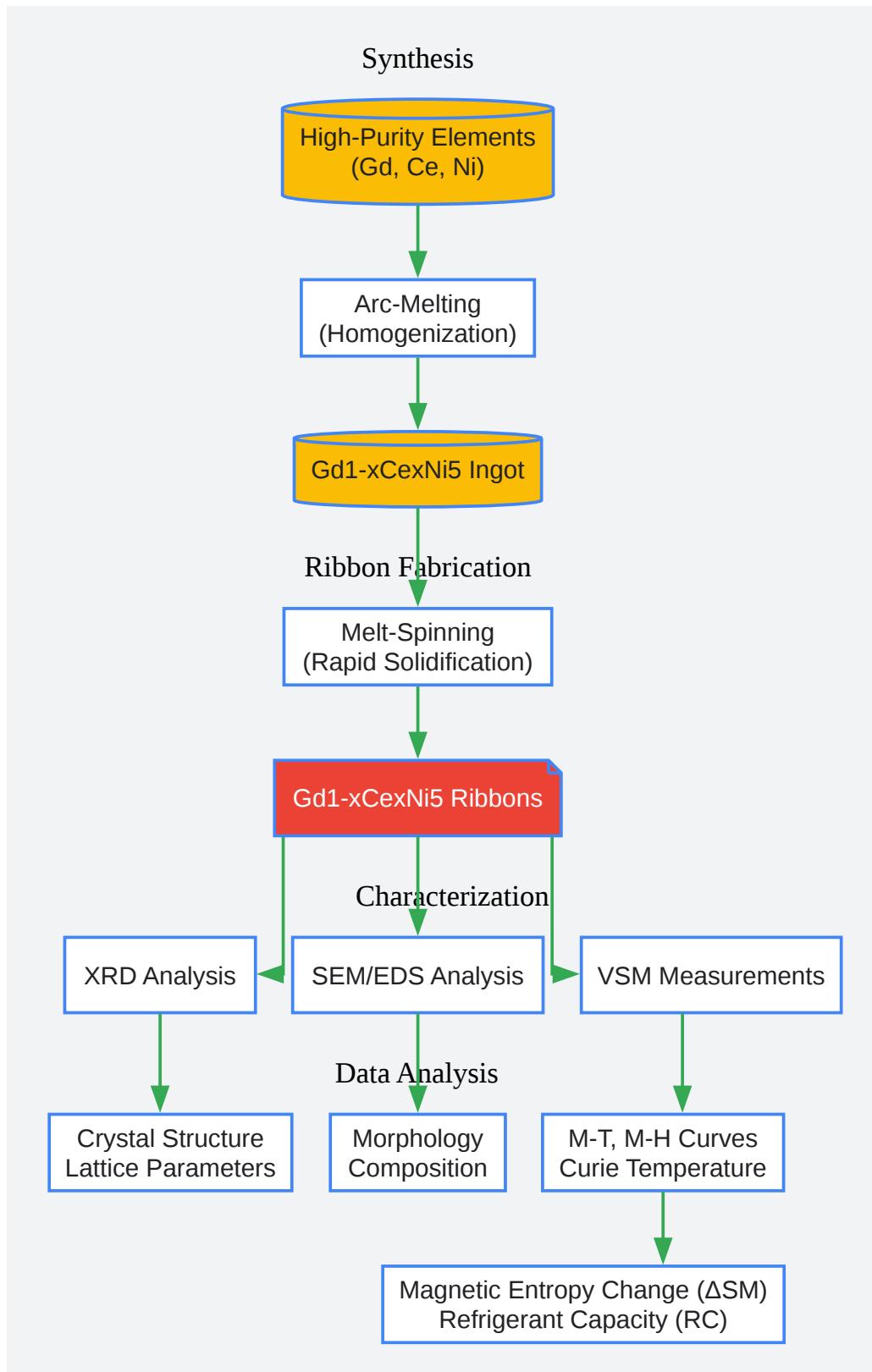
Data extracted from the graphical representation in "Experimental study of emergent ground state behavior in Gd<sub>1-x</sub>Ce<sub>x</sub>Ni<sub>5</sub> (x = 0; 0.2; 0.5; 0.8 and 1) melt-spun ribbons".

Table 2: Magnetic and Magnetocaloric Properties of Gd<sub>1-x</sub>Ce<sub>x</sub>Ni Alloys (for a field change of 1 T)

Composition (x)	Curie Temperature (T_C) (K)	-ΔS_M (J/kg·K)
0 (GdNi)	~70	3.93
0.1 (Gd0.9Ce0.1Ni)	~65	-3.5
0.2 (Gd0.8Ce0.2Ni)	~60	-3.0
0.4 (Gd0.6Ce0.4Ni)	~45	-2.2
0.6 (Gd0.4Ce0.6Ni)	~30	1.75

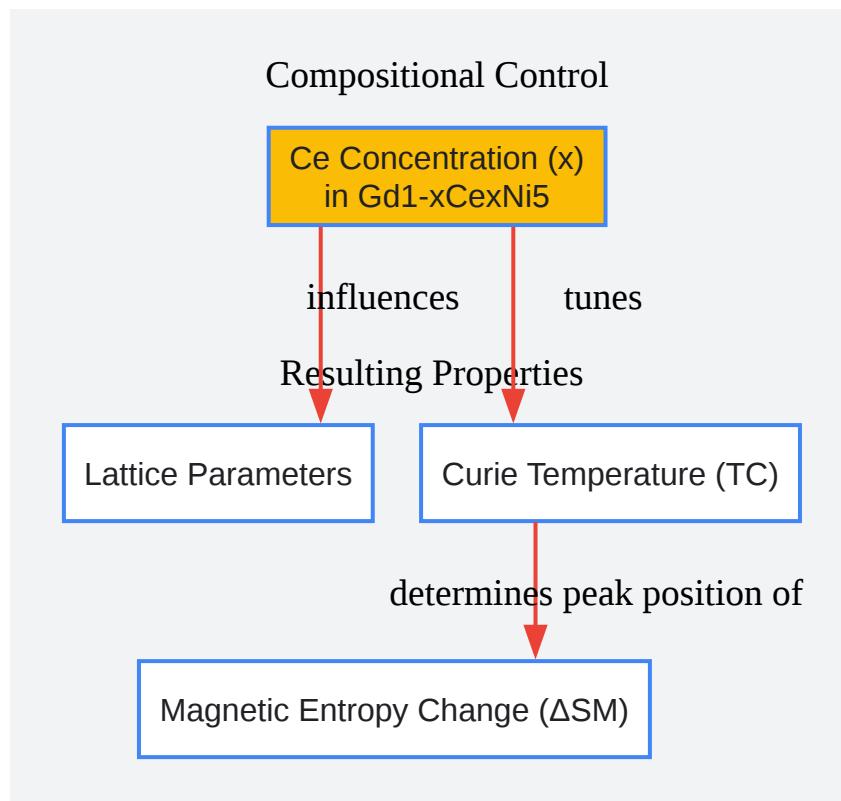
Data is for the Gd<sub>1-x</sub>Ce<sub>x</sub>Ni system as reported in "Magnetocaloric effect in Gd<sub>1-x</sub>Ce<sub>x</sub>Ni (x = 0 – 0.6): A cost effective approach to tuning Curie temperature from 70K to 30K" and serves as an approximation for the Gd<sub>1-x</sub>Ce<sub>x</sub>Ni<sub>5</sub> system.[3]

# Visualizations



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Caption: Experimental workflow for  $\text{Gd}_{1-x}\text{Ce}_x\text{Ni}_5$  ribbon production and characterization.



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Caption: Relationship between Ce concentration and material properties.

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## References

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[<https://www.benchchem.com/product/b15489513#melt-spinning-technique-for-producing-gd1-xcexni5-ribbons>]

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